

Technical Safety & Handling Guide: 1,1-Difluorohexane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,1-Difluorohexane

CAS No.: 62127-41-7

Cat. No.: B14559773

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CAS No: 62127-41-7 | Formula:

| Mol. [1][2][3] Weight: 122.16 g/mol [2]

Chemical Identity & Physicochemical Profile

1,1-Difluorohexane is a terminal gem-difluoroalkane. In medicinal chemistry, the terminal difluoromethyl group (

) is a critical bioisostere for hydroxyl (

) and thiol (

) groups, functioning as a lipophilic hydrogen bond donor while significantly improving metabolic stability compared to its non-fluorinated analogs.[4][5]

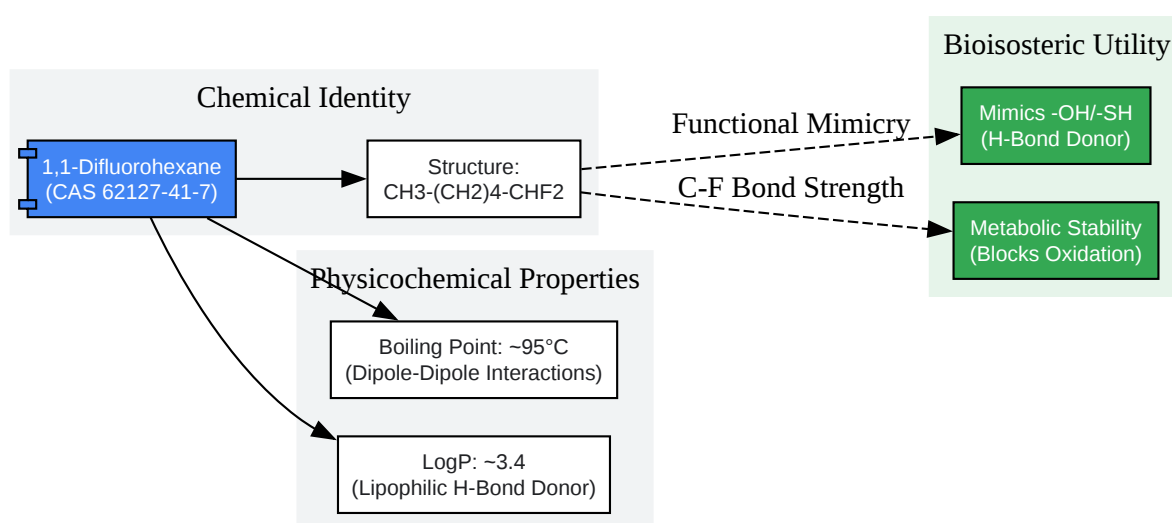
Physicochemical Data Table

| Property | Value | Source/Context |
|------------------|---|--|
| Physical State | Colorless Liquid | Standard State |
| Boiling Point | -95°C (368 K) | Literature (Yaws) [1] |
| Density | 0.841 g/mL (@ 25°C) | Literature (Yaws) [1] |
| LogP (Predicted) | -3.4 | Lipophilic; High membrane permeability [2] |
| Solubility | Immiscible in water; Soluble in DCM, THF, Ethanol | Organic solvent compatibility |
| Flash Point | < 23°C (Est.) ^{[1][2][3][6]} | Treat as Flammable Liquid Cat. 2 |

Structural Visualization & Properties

The following diagram illustrates the core physicochemical relationships and the bioisosteric utility of the

moiety.



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Figure 1: Physicochemical profile and bioisosteric relationships of **1,1-difluorohexane**.

Hazard Identification & Toxicology

While **1,1-difluorohexane** is chemically stable, it presents specific physical and health hazards derived from its fluorinated nature and volatility.

GHS Classification (Derived)

- Flammable Liquids: Category 2 (Highly flammable liquid and vapor).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory irritation).

Toxicological Mechanisms[8]

- Metabolic Stability vs. Toxicity: Unlike terminal monofluoroalkanes (), which can be metabolized to toxic fluoroacetate (inhibiting the Krebs cycle), terminal difluoroalkanes () are significantly more resistant to oxidative defluorination due to the strength of the C-F bond (~116 kcal/mol) and the electron-withdrawing effect of the second fluorine [3].
- Fluoride Ion Release: In the event of high-energy thermal decomposition (fire) or strong nucleophilic attack, the compound may release hydrogen fluoride (HF) or fluoride ions. Chronic exposure to high levels of fluoride can lead to skeletal fluorosis, though this is rare with stable alkyl difluorides under normal handling [4].

Synthesis & Experimental Handling

For researchers synthesizing or utilizing **1,1-difluorohexane**, the following protocols ensure safety and high yield.

Primary Synthesis Route: Deoxyfluorination

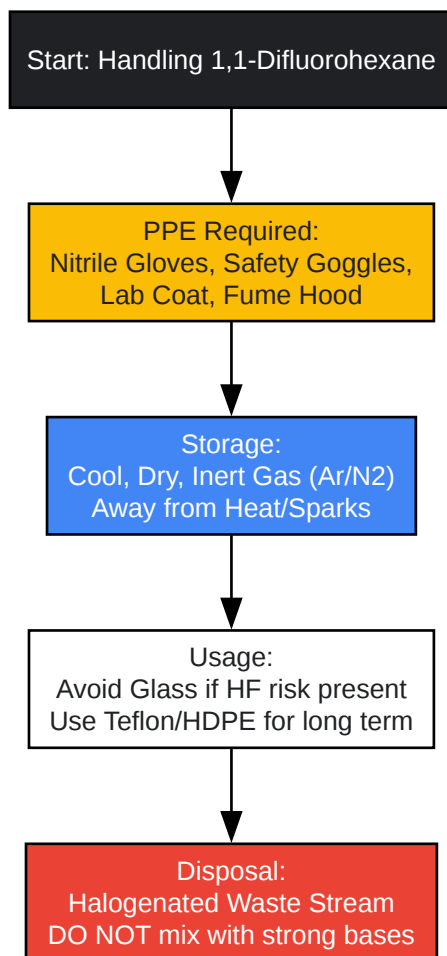
The most common laboratory synthesis involves the deoxyfluorination of hexanal using Diethylaminosulfur Trifluoride (DAST) or Bis(2-methoxyethyl)aminosulfur Trifluoride (Deoxo-Fluor).

Reaction Scheme:

Step-by-Step Protocol:

- Setup: Flame-dry a round-bottom flask under an inert atmosphere (or). Use Teflon-coated stir bars (glass can be etched by trace HF).
- Reagent Addition: Dissolve hexanal (1.0 eq) in anhydrous Dichloromethane (DCM). Cool to 0°C.
- Fluorination: Add DAST (1.2–1.5 eq) dropwise. Caution: DAST reacts violently with water.
- Reaction: Stir at 0°C for 30 mins, then warm to Room Temperature (RT) for 2–12 hours. Monitor via NMR (triplet at to ppm).
- Quenching: Cool to 0°C. Slowly add saturated aqueous . Warning: Vigorous evolution.
- Isolation: Extract with DCM, dry over , and concentrate. Purify via distillation (BP ~95°C) [5].

Safe Handling Workflow



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Figure 2: Safe handling and lifecycle workflow.

Emergency Response Protocols

Fire Fighting:

- Media: Alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazard: Thermal decomposition produces Hydrogen Fluoride (HF) and Carbonyl Fluoride (). Firefighters must wear full chemical protective clothing and positive pressure SCBA.

- Action: Cool containers with water spray from a protected position.

Accidental Release (Spill):

- Evacuate: Remove all ignition sources. Ventilate area.
- PPE: Wear self-contained breathing apparatus (SCBA) if spill is large or in a confined space.
- Containment: Absorb with inert material (vermiculite, sand). Do not use sawdust (fire hazard).
- Neutralization: If hydrolysis is suspected (generating HF), treat surface with calcium gluconate gel or lime slurry.

Applications in Drug Discovery

1,1-Difluorohexane is primarily used as a building block to introduce the difluoromethyl () group.

- Lipophilicity Modulation: The group is less lipophilic than but more lipophilic than , allowing for fine-tuning of LogP.
- Hydrogen Bonding: The terminal proton in is sufficiently acidic (~25-30) to act as a weak hydrogen bond donor, mimicking alcohols without the rapid metabolic glucuronidation associated with groups [6].

Comparative Bioisosteric Metrics

| Functional Group | H-Bond Donor? | Metabolic Stability | Lipophilicity (Relative) |
|---------------------------------------|---------------|-----------------------|--------------------------|
| -OH (Hydroxyl) | Strong | Low (Glucuronidation) | Low |
| -CH ₃ (Methyl) | No | Low (Oxidation) | High |
| -CHF ₂ (Difluoromethyl) | Weak | High | Medium-High |
| -CF ₃ (Trifluoromethyl) | No | Very High | Very High |

References

- Yaws, C. L. (2015).[3] The Yaws Handbook of Physical Properties for Hydrocarbons and Chemicals. Gulf Professional Publishing. (Data for CAS 62127-41-7).[1][2][7][8]
- Meanwell, N. A. (2018). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry, 61(14), 5822–5880. [Link](#)
- Müller, K., Faeh, C., & Diederich, F. (2007). Fluorine in Pharmaceuticals: Looking Beyond Intuition. Science, 317(5846), 1881-1886. [Link](#)
- Pommier, A., et al. (2019). The Dark Side of Fluorine. ACS Medicinal Chemistry Letters, 10(7), 1002–1004. [Link](#)
- Lal, G. S., et al. (1999).[9][10] Bis(2-methoxyethyl)aminosulfur trifluoride: a new broad-spectrum deoxofluorinating agent with enhanced thermal stability.[11] The Journal of Organic Chemistry, 64(19), 7048-7054. [Link](#)
- Zafrani, Y., et al. (2017). CF₂H, a Functional Group Dependent Hydrogen Bond Donor.[4] Journal of Medicinal Chemistry, 60(19), 8257–8262. [Link](#)

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Sources

- [1. scribd.com \[scribd.com\]](#)
- [2. 1,1-Difluorohexane | C6H12F2 | CID 12776646 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. scribd.com \[scribd.com\]](#)
- [4. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [5. Facile Entry to Pharmaceutically Important 3-Difluoromethyl-Quinoxalin-2-Ones Enabled by Visible-Light-Driven Difluoromethylation of Quinoxalin-2-Ones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. 1,1-Difluoroethane - Wikipedia \[en.wikipedia.org\]](#)
- [7. dokumen.pub \[dokumen.pub\]](#)
- [8. api.pageplace.de \[api.pageplace.de\]](#)
- [9. Fluoroalkane synthesis by fluorination or substitution \[organic-chemistry.org\]](#)
- [10. Difluoroalkane synthesis by fluorination or substitution \[organic-chemistry.org\]](#)
- [11. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
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